

5-Bromo-6-hydroxypicolinic Acid (CAS: 1214385-51-9): A Technical Overview

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Compound of Interest

Compound Name: 5-Bromo-6-hydroxypicolinic acid

Cat. No.: B566694

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the available information for **5-Bromo-6-hydroxypicolinic acid** (CAS Number: 1214385-51-9). Despite a comprehensive search of scientific literature and patent databases, detailed experimental data regarding the biological activity and specific applications of this compound remains limited. The majority of available information is confined to physicochemical properties provided by chemical suppliers.

This document presents the available data for **5-Bromo-6-hydroxypicolinic acid** and, for illustrative purposes, includes a detailed experimental protocol for the synthesis of its structural isomer, 5-Bromo-6-hydroxynicotinic acid, as a reference for potential synthetic strategies.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **5-Bromo-6-hydroxypicolinic acid**.

Property	Value	Source
CAS Number	1214385-51-9	Multiple
Molecular Formula	C6H4BrNO3	Multiple
Molecular Weight	218.01 g/mol	Synchem
Topological Polar Surface Area (TPSA)	66.4 Å ²	AngeneChemical
XLogP3	0.8	AngeneChemical
Hydrogen Bond Donor Count	2	Ambeed
Hydrogen Bond Acceptor Count	4	Ambeed
Rotatable Bond Count	1	Ambeed

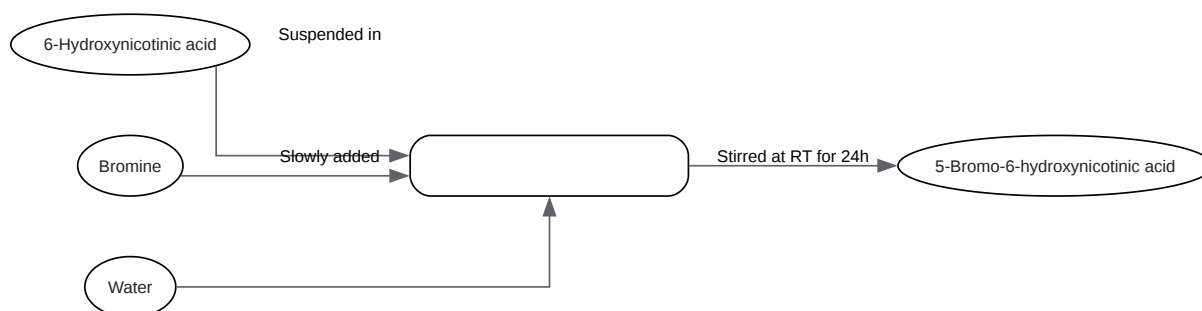
Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **5-Bromo-6-hydroxypicolinic acid** are not readily available in the public domain. However, a synthetic method for the closely related isomer, 5-Bromo-6-hydroxynicotinic acid, has been documented and is presented here as a potential methodological reference.

Synthesis of 5-Bromo-6-hydroxynicotinic Acid

A common method for the synthesis of 5-Bromo-6-hydroxynicotinic acid involves the bromination of 6-hydroxynicotinic acid.

Reaction:



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Caption: Synthesis of 5-Bromo-6-hydroxynicotinic acid.

Experimental Procedure:

- Suspend 6-hydroxynicotinic acid (8 g, 57.6 mmol) in 30 mL of water.
- Cool the suspension in an ice bath.
- Slowly add bromine (4.2 mL, 81.4 mmol) to the cooled suspension.
- After the addition is complete, stir the reaction mixture at room temperature for 24 hours.
- Collect the resulting solid product by filtration.
- Wash the solid with water.
- Dry the product in a vacuum oven at 40°C for 24 hours to yield 5-bromo-6-hydroxynicotinic acid.

This procedure has been reported to yield a tan solid with a high purity.

Biological Activity and Applications

Currently, there is no publicly available data on the biological activity, signaling pathway involvement, or specific applications of **5-Bromo-6-hydroxypicolinic acid** in drug discovery or

other research areas. The structural motif of a halogenated hydroxypicolinic acid suggests potential as a metal chelator or as a scaffold in medicinal chemistry, but this remains speculative without experimental evidence.

Conclusion

5-Bromo-6-hydroxypicolinic acid is a chemical compound for which detailed technical information beyond basic physicochemical properties is scarce. While a synthetic route for a structural isomer is available and may provide guidance for its own synthesis, further research is required to elucidate its biological properties and potential applications. Researchers interested in this molecule are encouraged to perform initial screening assays to determine its biological profile. Due to the lack of experimental data on biological pathways or workflows, the requested visualizations could not be generated.

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